

An In-depth Technical Guide to Ethyl N-(4-chlorophenyl)glycinate

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Compound of Interest

Compound Name: Ethyl N-(4-chlorophenyl)glycinate

Cat. No.: B1296652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl N-(4-chlorophenyl)glycinate**, a versatile organic intermediate. The document details its chemical and physical properties, outlines a common synthesis protocol, and summarizes available crystallographic data. This information is intended to support researchers and professionals in drug development and organic synthesis.

Core Chemical Information

Ethyl N-(4-chlorophenyl)glycinate, also known as ethyl 2-(4-chloroanilino)acetate, is a glycine ethyl ester derivative.^[1] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂	[1] [2] [3]
Molecular Weight	213.66 g/mol	[1] [2] [3]
CAS Number	2521-89-3	[1] [3]
IUPAC Name	ethyl 2-(4-chloroanilino)acetate	[1]
Canonical SMILES	CCOC(=O)CNC1=CC=C(C=C1)Cl	[1]
InChI Key	ZNVVKZDSSWMTGQ-UHFFFAOYSA-N	[1]

Synthesis Protocol

A straightforward and commonly cited method for the preparation of **Ethyl N-(4-chlorophenyl)glycinate** involves the reaction of 4-chloroaniline with ethyl chloroacetate.[\[4\]](#)

Experimental Protocol: Synthesis of Ethyl N-(4-chlorophenyl)glycinate[\[4\]](#)

Materials:

- 4-chloroaniline
- Ethyl chloroacetate
- Potassium carbonate (or Cesium carbonate)
- Ethanol (EtOH)

Procedure:

- Dissolve 4-chloroaniline in ethanol.
- Add approximately 2 equivalents of finely powdered potassium carbonate to the solution. This will form a heterogeneous mixture.

- Slowly add 1 equivalent of ethyl chloroacetate to the stirring mixture.
- Heat the reaction mixture to reflux and maintain for several hours.
- Monitor the reaction progress using an appropriate technique such as Thin Layer Chromatography (TLC).
- Upon completion, the crude product can be purified by recrystallization from ethanol.

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- Caption: Synthesis workflow for **Ethyl N-(4-chlorophenyl)glycinate**. */ enddot

Physicochemical and Crystallographic Data

The structural and physical properties of **Ethyl N-(4-chlorophenyl)glycinate** have been characterized. A crystal structure is available in the Crystallography Open Database under the number 2239900.[1]

Parameter	Value	Reference
Crystal System	Triclinic	[1]
Space Group	P -1	[1]
Unit Cell a	5.373 Å	[1]
Unit Cell b	7.575 Å	[1]
Unit Cell c	14.127 Å	[1]
Unit Cell α	75.83°	[1]
Unit Cell β	87.73°	[1]
Unit Cell γ	72.99°	[1]
Residual Factor	0.0665	[1]

Biological and Pharmacological Context

While detailed biological activity for **Ethyl N-(4-chlorophenyl)glycinate** itself is not extensively documented in the public literature, its core structure is a component of various molecules with noted biological activities. For instance, derivatives of N-arylcinnamamides containing a chlorophenyl moiety have been investigated for their antibacterial properties, with some showing submicromolar activity against *Staphylococcus aureus* and methicillin-resistant *S. aureus* (MRSA).[5][6][7]

Furthermore, the related compound p-chlorophenylglycine is a known intermediate in the synthesis of pesticides, specifically the arylpyrrole nitrile insecticide and acaricide, chlorfenapyr.[8] Acetamide derivatives, which share some structural similarities, have been explored for a wide range of pharmacological activities, including anti-inflammatory, analgesic, and antimicrobial effects.[9]

The logical relationship for the utility of this compound is as a building block in the synthesis of more complex, biologically active molecules.

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- Caption: Role as a precursor in developing bioactive compounds. */ enddot

Conclusion

Ethyl N-(4-chlorophenyl)glycinate is a readily synthesizable chemical intermediate. Its value lies primarily in its utility as a scaffold for the development of more complex molecules with potential applications in pharmacology and agriculture. The provided synthesis protocol and structural data offer a solid foundation for researchers engaging in the synthesis and application of this compound and its derivatives. Further research into the direct biological activities of this molecule and its analogues is warranted.

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References

- 1. Glycine, N-(4-chlorophenyl)-, ethyl ester | C10H12ClNO2 | CID 302644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl N-(4-chlorophenyl)glycinate [oakwoodchemical.com]
- 3. glycine, N-(4-chlorophenyl)-, ethyl ester | 2521-89-3 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]

- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. mdpi.com [mdpi.com]
- 8. CN106083628A - A kind of method preparing p-chlorophenylglycine - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
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